bisacodyl UV spectrophotometry quantification method

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Compound Focus: **Bisacodyl**

CAS No.: 603-50-9

Cat. No.: S521384

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Introduction to Bisacodyl & UV Spectrophotometry

Bisacodyl is a stimulant laxative used to treat constipation and is sometimes found in slimming products [1]. Its chemical structure allows it to absorb light in the ultraviolet (UV) region, making UV spectrophotometry a suitable, cost-effective, and precise technique for its quantitative analysis in pharmaceutical tablets [2] [3].

Ultraviolet-Visible (UV-Vis) Spectrophotometry is a quantitative analytical technique that measures the absorption of near-UV or visible radiation by a chemical species in solution. The amount of radiation absorbed is directly related to the concentration of the analyte, as described by the Beer-Lambert law [4]. It is widely used in pharmaceutical analysis due to its simplicity, speed, and reliability.

Materials and Equipment

- **Analytical Standard: Bisacodyl** reference standard.
- **Sample: Bisacodyl** tablets (e.g., Dulcolax).
- **Solvent:** 0.1 N Hydrochloric Acid (HCl). This solvent provides a clear spectrum with maximum absorption at **263.60 nm** [2] [3].
- **Equipment:**
  - UV-Vis Spectrophotometer with matched quartz cells (1 cm path length).
  - Analytical balance.
  - Ultrasonic bath.

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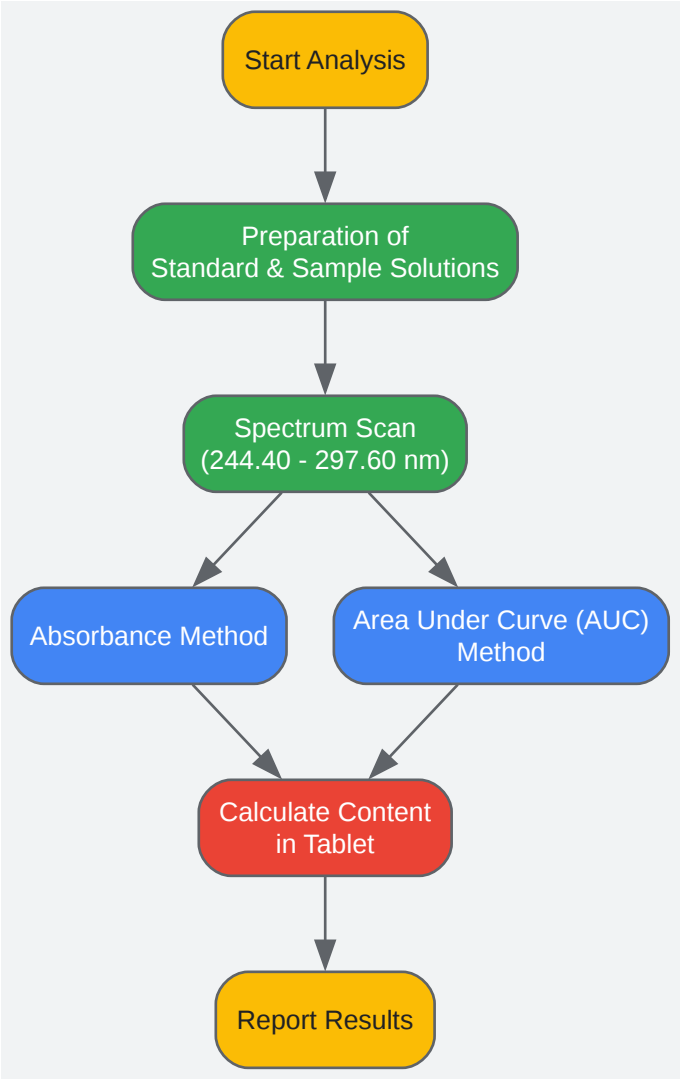
- Volumetric flasks (e.g., 10 mL, 25 mL, 100 mL).
- Micropipettes.

Method Development and Validation

The following workflow outlines the key steps for the analysis of **bisacodyl** tablets, from sample preparation to calculation of results.



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Preparation of Standard Stock Solution

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Accurately weigh about 10 mg of **bisacodyl** reference standard and transfer it to a 100 mL volumetric flask. Dissolve and make up to volume with 0.1 N HCl to obtain a primary stock solution of 100 µg/mL. Further dilute this solution with 0.1 N HCl to prepare a working standard solution of 10 µg/mL [2].

Preparation of Sample Solution

Weigh and powder not less than 20 tablets. Accurately weigh a portion of the powder equivalent to about 10 mg of **bisacodyl** and transfer to a 100 mL volumetric flask. Add about 70 mL of 0.1 N HCl, sonicate for 15-20 minutes with intermittent shaking, and dilute to volume with the same solvent. Filter the solution, discard the first few mL of filtrate, and then further dilute the filtrate with 0.1 N HCl to obtain a sample solution with a theoretical concentration of 10 µg/mL [2].

Quantitative Analysis Methods

Two validated methods can be used for the quantification, whose key analytical parameters are summarized in the table below.

Parameter	Absorbance Method	Area Under Curve (AUC) Method
Wavelength / Range	263.60 nm	244.40 - 297.60 nm [2] [3]
Regression Equation	y = 0.02156x + 0.09258 [2] [3]	y = 0.30618x + 1.17400 [2] [3]
Correlation Coefficient (r)	0.99963 [2] [3]	0.99787 [2] [3]
Linearity Range	1 - 15 µg/mL (implied from LOD/LOQ)	1 - 15 µg/mL (implied from LOD/LOQ)
Limit of Detection (LOD)	1.41 µg/mL [2] [3]	1.97 µg/mL [2] [3]
Limit of Quantification (LOQ)	4.28 µg/mL [2] [3]	5.97 µg/mL [2] [3]
Precision (RSD)	≤ 2% [2] [3]	≤ 2% [2] [3]

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Parameter	Absorbance Method	Area Under Curve (AUC) Method
Accuracy (% Recovery)	98.19% - 100.84% [2]	96.63% [2]

Procedure

- **Absorbance Method:** Measure the absorbance of the standard and sample solutions at 263.60 nm using 0.1 N HCl as the blank [2].
- **Area Under Curve Method:** Record the absorbance of the standard and sample solutions at intervals from 244.40 nm to 297.60 nm. Calculate the integrated area under the curve between these two wavelengths [2].

Method Validation Summary

The described methods have been validated according to standard guidelines, meeting acceptance criteria for the following parameters [2] [3]:

- **Linearity:** Both methods showed excellent linearity within the tested range, with correlation coefficients (r) > 0.997.
- **Precision:** The relative standard deviation (RSD) for both methods was within 2%, indicating high repeatability.
- **Accuracy:** The percent recovery of **bisacodyl** from tablet formulations was between 96-101%, confirming the methods' accuracy and the absence of significant interference from excipients.
- **Sensitivity:** The LOD and LOQ values demonstrate that the methods are sufficiently sensitive for the quantitative analysis of **bisacodyl** in pharmaceutical dosages.

Notes and Troubleshooting

- **Statistical Comparison:** A paired sample t-test indicated that there is no significant difference between the results obtained from the Absorbance and AUC methods, allowing either to be used with confidence [2] [3].
- **Solution Stability:** Ensure that solutions are prepared fresh and analyzed promptly to avoid degradation.

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- **Spectrophotometer Calibration:** Verify the wavelength accuracy and photometric performance of the spectrophotometer regularly using standard filters or holmium oxide solution.

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